

Fluchloralin (CAS Number: 33245-39-5): A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Fluchloralin*

CAS No.: 33245-39-5

Cat. No.: B166165

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Abstract

Fluchloralin (N-(2-chloroethyl)-2,6-dinitro-N-propyl-4-(trifluoromethyl)aniline) is a dinitroaniline herbicide with the CAS number 33245-39-5.^[1] Introduced in the 1970s, it has been utilized for the pre-emergence control of annual grasses and broad-leaved weeds in various agricultural settings.^{[1][2]} This technical guide provides an in-depth overview of **Fluchloralin**, including its chemical and physical properties, mechanism of action, metabolic pathways, and toxicological profile. Detailed experimental protocols for key analytical and toxicological assays are presented, and critical pathways and workflows are visualized through diagrams to facilitate a comprehensive understanding for research and development professionals.

Chemical and Physical Properties

Fluchloralin is an orange-yellow crystalline solid.^{[1][3]} Its chemical structure and key physicochemical properties are summarized in the tables below.

Identifier	Value
IUPAC Name	N-(2-chloroethyl)-2,6-dinitro-N-propyl-4-(trifluoromethyl)aniline[1][4]
CAS Number	33245-39-5[1]
Molecular Formula	C ₁₂ H ₁₃ ClF ₃ N ₃ O ₄ [1][4]
Molecular Weight	355.70 g/mol [1][4]
SMILES	CCCN(CCC)C1=C(C=C(C=C1--INVALID-LINK--[O-])C(F)(F)F)--INVALID-LINK--[O-][1]
InChI Key	MNFMIVVPXOGUMX-UHFFFAOYSA-N[1]
Physicochemical Property	Value
Melting Point	42-43 °C[3]
Boiling Point	392.3 ± 42.0 °C (Predicted)[3]
Solubility in Water	0.9 mg/L[1]
Vapor Pressure	4.0 mPa[1]
Appearance	Yellow crystalline solid[1]

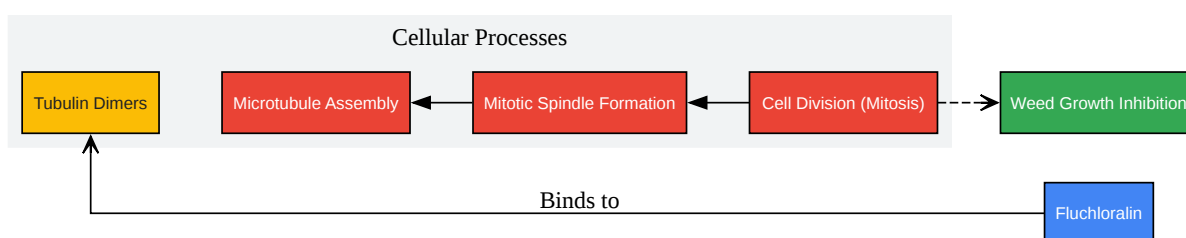
Synthesis

Fluchloralin is synthesized through the reaction of 2,6-dinitro-4-trifluoromethylbenzene with N-chloroethylpropylamine.[4][5] A more detailed synthesis involves the nitration of 4-trifluoromethylaniline to produce 4-trifluoromethyl-2,6-dinitroaniline, which is then condensed with 2-chloroethylpropylamine.[6]

Mechanism of Action

Fluchloralin is a selective, systemic herbicide that is applied to the soil before the emergence of weeds.[7][8] Its primary mode of action is the inhibition of microtubule formation.[1][7][9] By binding to tubulin, the protein subunit of microtubules, **Fluchloralin** disrupts the assembly of the mitotic spindle, a structure essential for chromosome segregation during cell division

(mitosis).[5][7][9] This interference with microtubule polymerization leads to the arrest of cell division, primarily during metaphase, and ultimately inhibits the growth of roots and shoots in susceptible plants.[1][7]

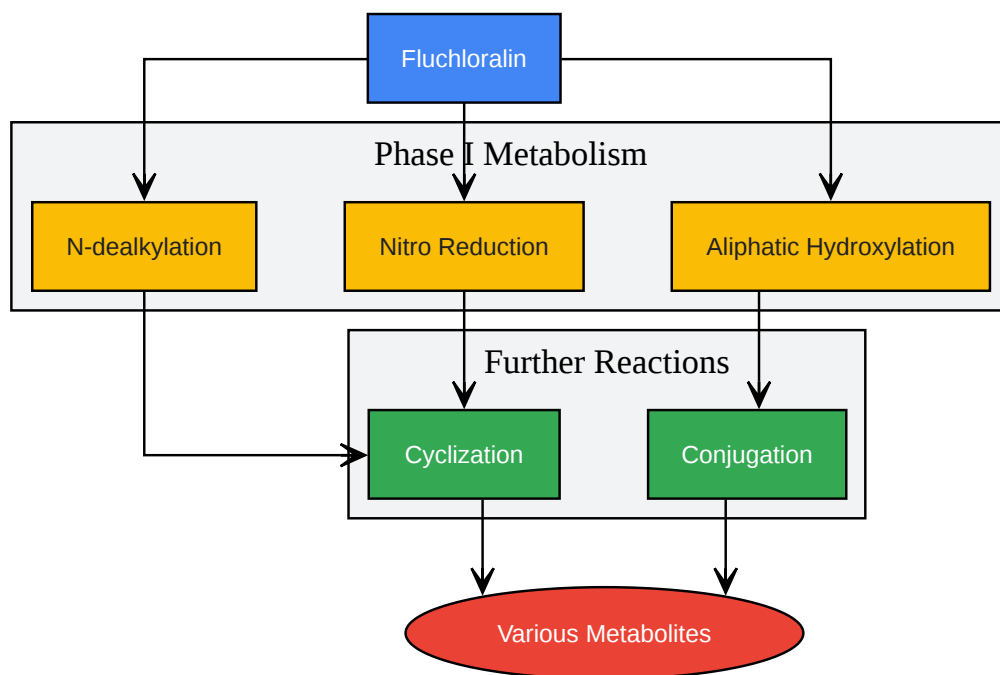


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Figure 1: Mechanism of action of **Fluchloralin**.

Metabolic Pathways

Fluchloralin undergoes extensive metabolism in both mammals and plants. In rat liver microsomes, the primary metabolic routes include N-dealkylation, aliphatic hydroxylation, reduction of a nitro group, and cyclization.[4] This can lead to the formation of a benzimidazole metabolite.[4] In soybeans, **Fluchloralin** is metabolized into numerous nonpolar and polar metabolites.[4] The degradation of **Fluchloralin** in soil is faster under anaerobic conditions and can be enhanced by the presence of organic matter.[10] Major degradation products in soil include partially dealkylated and reduced forms of **Fluchloralin**. [10]



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Figure 2: Generalized metabolic pathways of **Fluchloralin**.

Toxicological Profile

The toxicological effects of **Fluchloralin** have been investigated in various models. The acute oral LD50 in rats is 1550 mg/kg, and the dermal LD50 is 10000 mg/kg.[1]

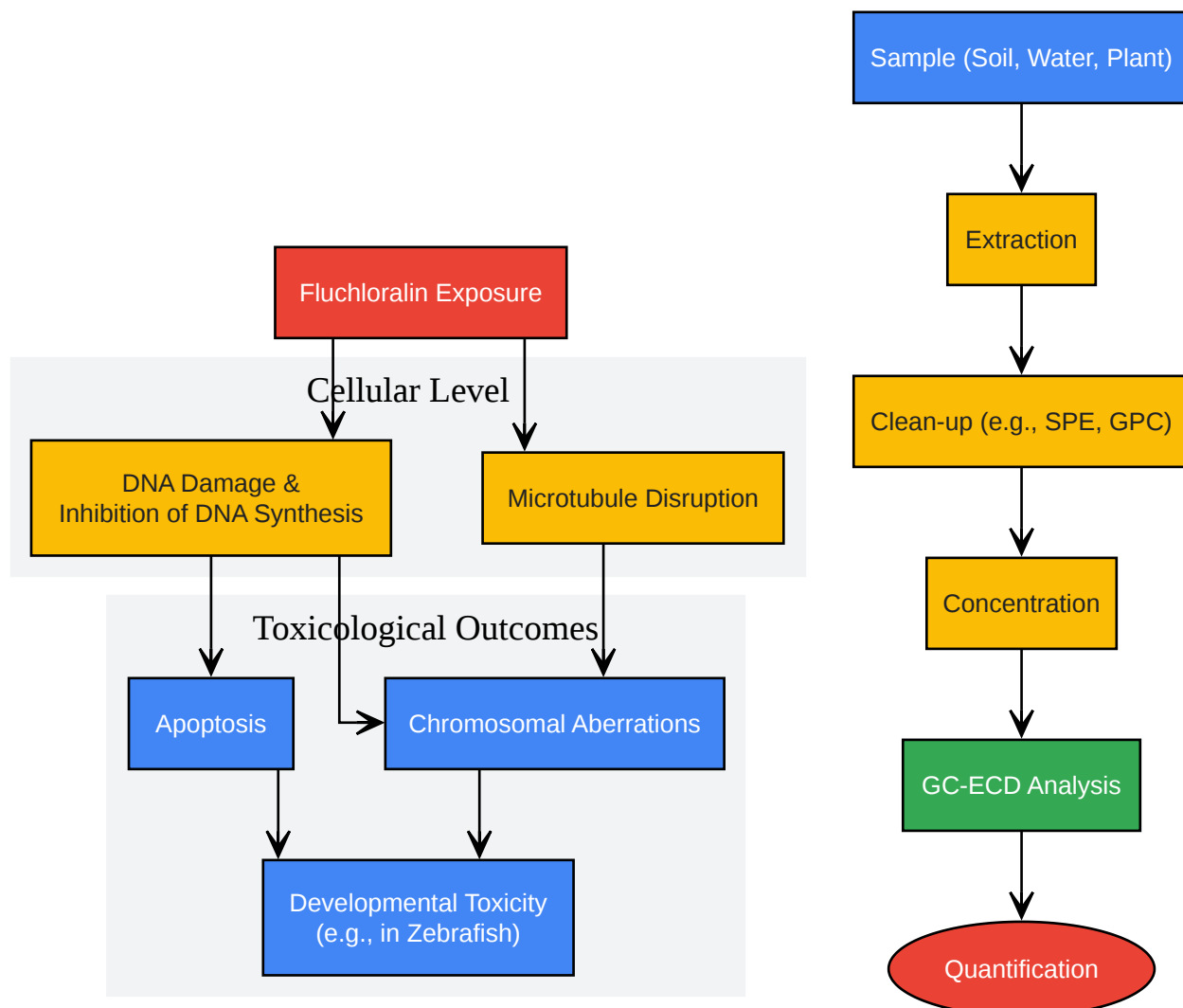
Toxicity Endpoint	Value	Species
Acute Oral LD50	1550 mg/kg	Rat[1]
Acute Dermal LD50	10000 mg/kg	Rat[1]
24-hour LC50	0.027 mg/L	Fish[1]

Genotoxicity: **Fluchloralin** has demonstrated genotoxic effects in vitro. It induces chromosomal aberrations in cultured human lymphocytes in a dose-dependent manner.[11] Studies on

mammalian cells have shown that **Fluchloralin** can cause chromosomal damage and sister chromatid exchange.[12]

Cytotoxicity and Apoptosis: Exposure to **Fluchloralin** has been shown to reduce cell viability and inhibit DNA synthesis in mammalian cells.[12] Evidence from agarose gel electrophoresis and cytochemical staining indicates that **Fluchloralin** can induce apoptosis, or programmed cell death.[12]

Developmental Toxicity: In zebrafish embryos, **Fluchloralin** exposure leads to developmental toxicity, including morphological changes, decreased survival rate, and organ dysfunction in the heart, liver, and pancreas.[4][13] It also inhibits neurogenesis and promotes apoptosis in the developing brain.[13]



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- To cite this document: BenchChem. [Fluchloralin (CAS Number: 33245-39-5): A Comprehensive Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b166165/docs#fluchloralin-cas-number-33245-39-5-a-comprehensive-technical-guide\]](https://www.benchchem.com/product/b166165/docs#fluchloralin-cas-number-33245-39-5-a-comprehensive-technical-guide)

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